

Essential Safety and Operational Guide for Handling 6-Methoxytricin

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Compound of Interest

Compound Name: 6-Methoxytricin

Cat. No.: B3029709

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, use, and disposal of **6-Methoxytricin**, ensuring laboratory safety and procedural accuracy.

This document provides critical safety and logistical information for the handling of **6-Methoxytricin** (CAS RN: 76015-42-4), a flavonoid compound. The following procedures are designed to minimize risk and ensure a safe laboratory environment for all personnel. Adherence to these guidelines is essential for the responsible use of this chemical.

Hazard Identification and Personal Protective Equipment (PPE)

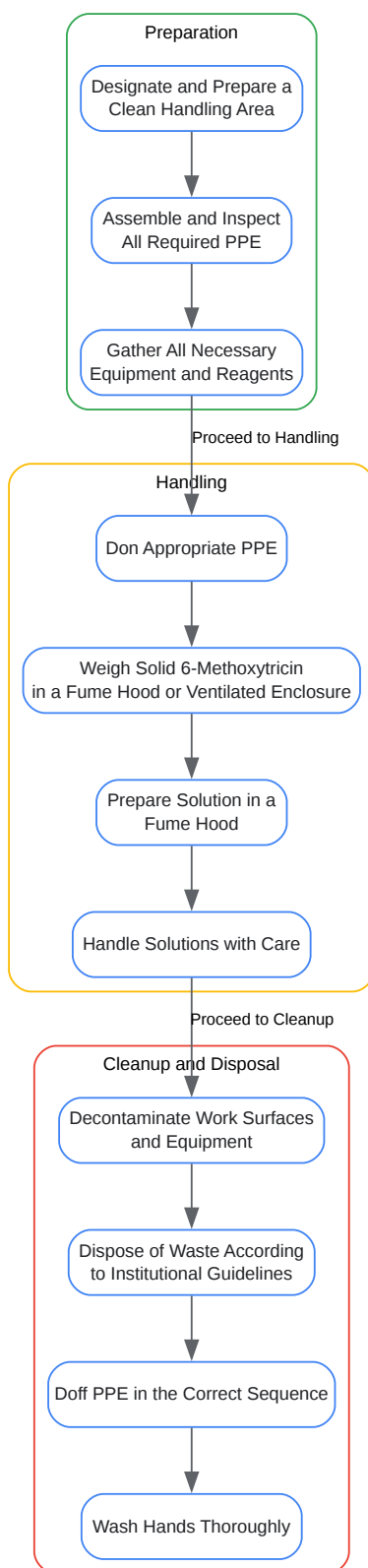
While a comprehensive, officially published Safety Data Sheet (SDS) for **6-Methoxytricin** is not readily available, data from structurally similar flavonoid compounds, such as other methoxylated flavones, indicate that it should be handled with care. The primary hazards are anticipated to be skin and eye irritation, and potential respiratory irritation if inhaled as a dust. Therefore, a cautious approach to handling is warranted.

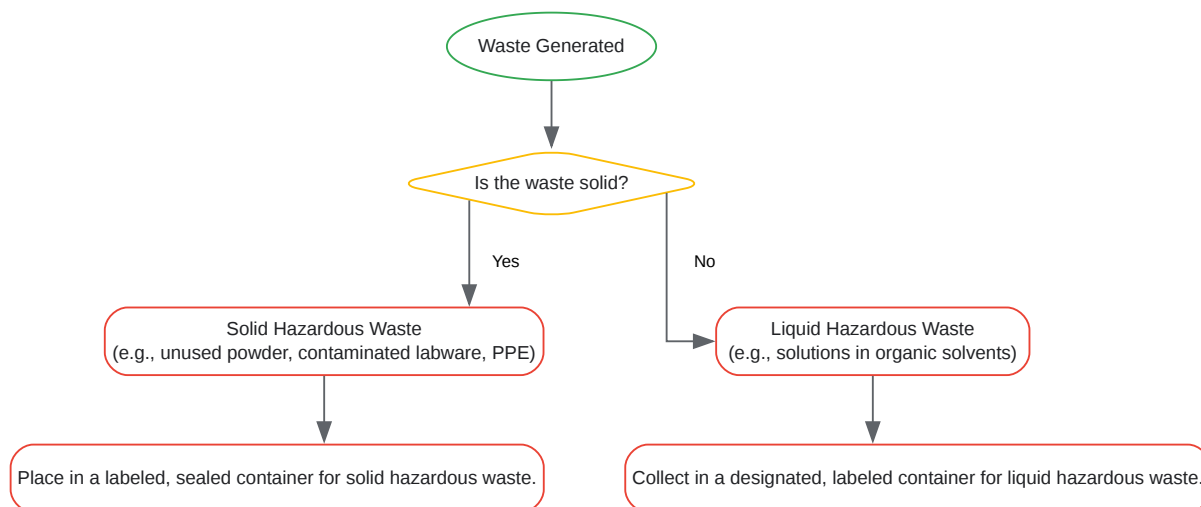
The following personal protective equipment is mandatory when handling **6-Methoxytricin** in a powdered or solid form, and recommended when handling solutions.

| PPE Category | Specific Requirements | Rationale |
|------------------------|--|--|
| Eye Protection | Chemical safety goggles meeting EN 166 or ANSI Z87 standards. | Protects against splashes of solutions and airborne particles. |
| Hand Protection | Nitrile or neoprene gloves. Inspect for tears or punctures before use. | Prevents direct skin contact and potential irritation. |
| Body Protection | A flame-resistant lab coat. | Protects skin and personal clothing from spills and contamination. |
| Respiratory Protection | A NIOSH/MSHA or European Standard EN 149 approved particulate respirator (e.g., N95 or FFP2) is required when handling the powder outside of a certified chemical fume hood. | Minimizes the risk of inhaling fine particles. |

Operational Plan for Safe Handling

A systematic approach to handling **6-Methoxytricin** is crucial to minimize exposure and prevent contamination. The following workflow outlines the key steps for safe handling in a laboratory setting.





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